

ZEN-2759 stability in cell culture media

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Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

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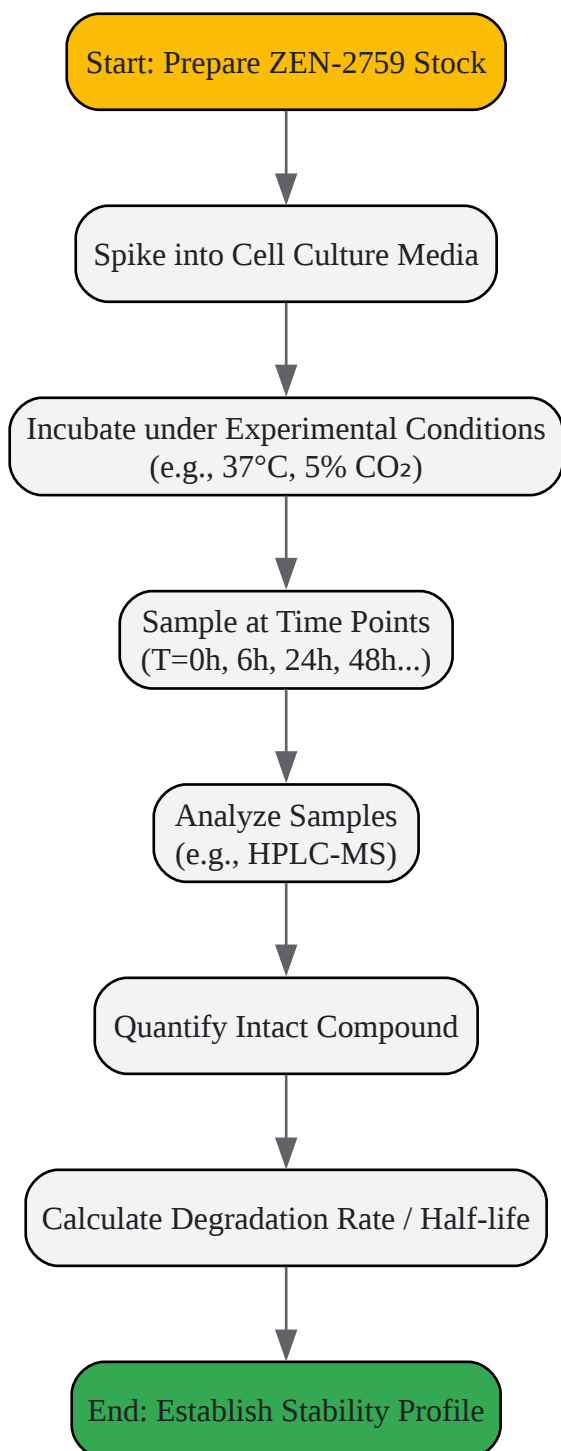
ZEN-2759: Chemical Profile

The table below summarizes the available basic information for the compound **ZEN-2759**, which is a potent small-molecule inhibitor targeting BET proteins like BRD4 [1].

Property	Detail
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₂ [1]
Molecular Weight	280.32 g/mol [1]
CAS Number	1616400-50-0 [1]
Storage Condition	Short Term: 0°C; Long Term: -20°C [1]
Solubility	DMSO [1]
Reported Purity	≥98% (by HPLC) [1]

How to Determine ZEN-2759 Stability: A Proposed Workflow

Since direct stability data is unavailable, you can establish the stability profile for your specific conditions. The following workflow and methodology outline a general approach for testing compound stability in cell culture media, inspired by protocols that involve handling and testing reagents in biological media [2] [3] [4].



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Detailed Experimental Protocol

• Preparation of Stock Solution

- Dissolve **ZEN-2759** in DMSO to create a high-concentration stock solution (e.g., 10-50 mM). Ensure it is completely dissolved [1].
- **Key Control:** Prepare a fresh aliquot of this stock and store it at -20°C or below for the duration of the experiment. This serves as a "time-zero" control to rule out inherent instability of the stock itself.

• Incubation in Cell Culture Media

- Spike the **ZEN-2759** stock solution into your specific cell culture medium (e.g., DMEM, RPMI-1640) to achieve the working concentration used in your experiments. ZenBio, a supplier of cell culture media, notes that their media are "ready-to-use" and can come in various formulations (e.g., serum-free, phenol-red free), which should be recorded as they can influence stability [3].
- Aliquot the compound-media mixture into several vials.
- Incubate the vials under the standard conditions for your cell cultures (typically **37°C, 5% CO₂**). Also, include a control vial stored at **4°C**, as degradation is often slower at lower temperatures.

• Sampling and Analysis

- Withdraw samples from the incubated vials at predetermined time points (e.g., 0, 6, 24, 48 hours).
- Immediately freeze the samples at -80°C to halt any further degradation until analysis.
- The most reliable method for analysis is **High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS)**.
 - This technique separates **ZEN-2759** from its potential degradation products and quantifies the amount of intact compound remaining at each time point [1].
 - Compare the peak area of **ZEN-2759** in your experimental samples to the peak area of the "time-zero" control and the stock solution control.

Key Considerations for Your Experiments

- **Media Composition Matters:** The stability of a compound can be significantly affected by media components. Pay special attention to the presence of serum, as enzymes in fetal bovine serum (FBS) can metabolize compounds. You may need to compare stability in serum-free and serum-containing media [3].

- **Light Sensitivity:** While not specified for **ZEN-2759**, many compounds are light-sensitive. It is good practice to wrap your experimental vials in foil to exclude light as a variable.
- **Define "Stability":** For your research purposes, "stable" might mean that less than 10-20% of the compound degrades over the duration of your longest treatment period. Use your experimental data to set this benchmark.

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References

1. - ZEN Supplier | CAS 1616400-50-0 | AOBIOUS 2759 [aobious.com]
2. The carboxyl-terminal TSP1-homology domain is ... [pmc.ncbi.nlm.nih.gov]
3. Cell Culture Media [zen-bio.com]
4. Method Details [bio-protocol.org]

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